

A Historical Overview of Iridium Catalysis Development: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

The ascent of iridium catalysis represents a significant chapter in the annals of chemical synthesis, offering powerful and often unprecedented solutions to long-standing challenges in creating complex molecules. From its early beginnings in hydrogenation to its modern applications in late-stage functionalization of drug candidates, iridium has proven to be a uniquely versatile and potent transition metal catalyst. This technical guide provides a historical overview of key milestones in the development of iridium catalysis, presenting quantitative data, detailed experimental protocols for seminal reactions, and visual representations of the underlying catalytic cycles.

The Dawn of Iridium Hydrogenation: Crabtree's Catalyst

The 1970s marked a pivotal moment in homogeneous catalysis with the development of Wilkinson's rhodium-based catalyst. However, its iridium analogue was initially underexplored. This changed dramatically with the work of Robert H. Crabtree and his graduate student George Morris. In the late 1970s, while at the Institut de Chimie des Substances Naturelles in France, they developed what is now famously known as Crabtree's catalyst, $[\text{Ir}(\text{COD})(\text{PCy}_3)]$

(py)]PF₆.^{[1][2]} This air-stable, orange solid demonstrated remarkable activity for the hydrogenation of alkenes, particularly for sterically hindered and tri- and tetrasubstituted olefins that were challenging substrates for existing catalysts.^[3]

Quantitative Performance Data

The superior performance of Crabtree's catalyst compared to its contemporaries, Wilkinson's catalyst and the Schrock-Osborn catalyst, is evident in its significantly higher turnover frequencies for a range of olefin substrates.

Substrate	Wilkinson's Catalyst (Turnover Frequency)	Schrock-Osborn Catalyst (Turnover Frequency)	Crabtree's Catalyst (Turnover Frequency)
1-Hexene	650	4000	6400
Cyclohexene	700	10	4500
1-Methylcyclohexene	13	—	3800
2,3-Dimethyl-but-2-ene	—	—	4000

Turnover frequencies are expressed in units of (moles of product) / (moles of catalyst · hour) under specific reaction conditions.

Experimental Protocol: Synthesis of Crabtree's Catalyst

The synthesis of Crabtree's catalyst, [Ir(COD)(PCy₃)(py)]PF₆, is a foundational procedure in iridium chemistry.

Materials:

- [Ir(COD)Cl]₂ (Di-μ-chlorobis(1,5-cyclooctadiene)diiridium(I))
- Tricyclohexylphosphine (PCy₃)
- Pyridine (py)

- Ammonium hexafluorophosphate (NH_4PF_6)
- Acetone
- Methanol
- Diethyl ether

Procedure:

- A solution of $[\text{Ir}(\text{COD})\text{Cl}]_2$ (0.50 g, 0.74 mmol) in 20 mL of acetone is prepared in a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen).
- To this solution, tricyclohexylphosphine (0.42 g, 1.5 mmol) is added, and the mixture is stirred for 15 minutes at room temperature.
- Pyridine (0.12 mL, 1.5 mmol) is then added, and the solution is stirred for an additional 30 minutes.
- A solution of ammonium hexafluorophosphate (0.25 g, 1.5 mmol) in 5 mL of methanol is added to the reaction mixture, resulting in the immediate precipitation of a bright orange solid.
- The mixture is stirred for another 15 minutes, and then the solid is collected by filtration.
- The collected solid is washed with diethyl ether (3 x 10 mL) and dried under vacuum to yield the orange, microcrystalline product.

Catalytic Cycle of Alkene Hydrogenation

The mechanism of hydrogenation by Crabtree's catalyst involves an Ir(I)/Ir(III) catalytic cycle. The catalytically active species is generated in solution, where the cyclooctadiene (COD) ligand is hydrogenated and replaced by solvent molecules, which are in turn substituted by the olefin and dihydrogen.



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Caption: Catalytic cycle for alkene hydrogenation by Crabtree's catalyst.

Revolutionizing Asymmetric Synthesis: Iridium-Catalyzed Allylic Substitution

The late 1990s and early 2000s witnessed a paradigm shift in asymmetric catalysis with the emergence of iridium-catalyzed allylic substitution reactions. Pioneering work by the research groups of John F. Hartwig and Günter Helmchen demonstrated that iridium catalysts could achieve high regio- and enantioselectivity in the formation of carbon-carbon and carbon-heteroatom bonds, often complementary to the well-established palladium-catalyzed systems. [4][5] A key breakthrough was the use of chiral phosphoramidite ligands, which, in combination with an iridium precursor, generated highly active and selective catalysts. [4][6]

Quantitative Performance Data for Asymmetric Allylic Amination

The iridium-catalyzed asymmetric amination of allylic carbonates showcases the exceptional enantioselectivity achievable with this methodology. [4][6][7]

Entry	Allylic Carbonate	Amine	Yield (%)	Enantiomeric Excess (%)
1	Cinnamyl methyl carbonate	Benzylamine	95	98
2	Cinnamyl methyl carbonate	Morpholine	91	97
3	Cinnamyl methyl carbonate	Aniline	85	96
4	(E)-2-Hexenyl methyl carbonate	Benzylamine	88	95
5	(E)-2-Hexenyl methyl carbonate	Morpholine	84	94

Experimental Protocol: Iridium-Catalyzed Asymmetric Allylic Amination

The following is a general procedure for the iridium-catalyzed asymmetric allylic amination developed by the Hartwig group.[\[4\]](#)

Materials:

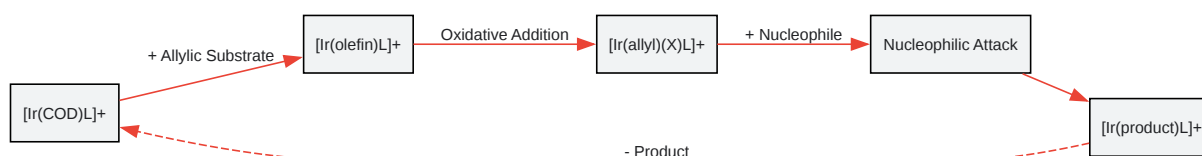
- $[\{\text{Ir}(\text{COD})\text{Cl}\}_2]$
- Chiral phosphoramidite ligand (e.g., (R,R)-N,N'-dibenzyl-N,N'-dimethyl-2,2'-bis(diphenylphosphino)-1,1'-binaphthyl)
- Allylic carbonate
- Amine
- Tetrahydrofuran (THF), anhydrous
- Inert atmosphere glovebox or Schlenk line

Procedure:

- In a glovebox, a solution of $[\text{Ir}(\text{COD})\text{Cl}]_2$ (0.01 mmol) and the chiral phosphoramidite ligand (0.022 mmol) in 1.0 mL of anhydrous THF is prepared in a vial and stirred for 15 minutes.
- The allylic carbonate (0.5 mmol) is added to the catalyst solution.
- The amine (0.6 mmol) is then added to the reaction mixture.
- The vial is sealed and the reaction is stirred at room temperature for the specified time (typically 12-24 hours).
- Upon completion, the reaction mixture is concentrated under reduced pressure.
- The residue is purified by flash column chromatography on silica gel to afford the desired allylic amine product.

Catalytic Cycle of Asymmetric Allylic Substitution

The mechanism of iridium-catalyzed asymmetric allylic substitution is believed to involve the formation of a chiral iridium-allyl intermediate.



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Caption: Generalized catalytic cycle for iridium-catalyzed asymmetric allylic substitution.

The Rise of C-H Functionalization: Iridium-Catalyzed Borylation

A groundbreaking development in synthetic chemistry has been the direct functionalization of otherwise inert C-H bonds. Iridium catalysis has been at the forefront of this revolution,

particularly in the realm of C-H borylation. The seminal work of Hartwig and Miyaura, as well as Smith, demonstrated that iridium complexes, typically in conjunction with bipyridine or phenanthroline ligands, could catalyze the borylation of aromatic and heteroaromatic C-H bonds with high regioselectivity, governed primarily by steric factors.^{[8][9]}

Quantitative Performance Data for Aromatic C-H Borylation

The iridium-catalyzed borylation of arenes with bis(pinacolato)diboron (B_2pin_2) proceeds with high yields and predictable regioselectivity.^[8]

Arene	Product	Yield (%)	Regioselectivity (meta:para)
Toluene	4-Tolylboronic acid pinacol ester	95	>98:2 (para)
Anisole	4-Methoxyphenylboronic acid pinacol ester	98	>98:2 (para)
Chlorobenzene	4-Chlorophenylboronic acid pinacol ester	85	>98:2 (para)
1,3-Dichlorobenzene	3,5-Dichlorophenylboronic acid pinacol ester	99	N/A

Experimental Protocol: Iridium-Catalyzed Aromatic C-H Borylation

The following is a general procedure for the iridium-catalyzed borylation of arenes.^[8]

Materials:

- $[Ir(COD)OMe]_2$

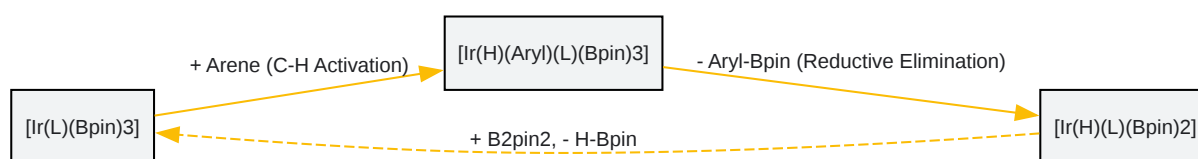
- 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbpy)
- Bis(pinacolato)diboron (B_2pin_2)
- Arene
- Cyclooctane (as solvent and internal standard)
- Inert atmosphere glovebox or Schlenk line

Procedure:

- In a glovebox, a vial is charged with $[Ir(COD)OMe]_2$ (0.0075 mmol), dtbpy (0.015 mmol), and B_2pin_2 (0.5 mmol).
- The arene (1.0 mmol) and cyclooctane (0.5 mL) are added to the vial.
- The vial is sealed and heated to 80 °C for the specified time (typically 1-16 hours).
- After cooling to room temperature, the reaction mixture is diluted with an appropriate solvent (e.g., diethyl ether) and filtered through a short plug of silica gel.
- The filtrate is concentrated under reduced pressure, and the residue is purified by chromatography or crystallization to yield the arylboronate ester.

Catalytic Cycle of C-H Borylation

The mechanism of iridium-catalyzed C-H borylation is proposed to involve an Ir(III)/Ir(V) catalytic cycle.^[10]



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Caption: Proposed catalytic cycle for iridium-catalyzed C-H borylation.

Harnessing Solar Energy: Iridium-Catalyzed Water Oxidation

In the quest for sustainable energy solutions, iridium catalysis has emerged as a critical player in the field of artificial photosynthesis, specifically in the challenging process of water oxidation. In 2008, the Bernhard group reported that certain cyclometalated iridium(III) aquo complexes could efficiently catalyze the oxidation of water to dioxygen.^[11] This discovery spurred intense research into the development of more robust and active iridium-based water oxidation catalysts (WOCs).

Quantitative Performance Data for Water Oxidation

The activity of iridium-based WOCs is often measured by their turnover number (TON) and turnover frequency (TOF).

Catalyst Precursor	Oxidant	TON	TOF (s ⁻¹)
[Ir(ppy) ₂ (H ₂ O) ₂] ⁺	Ce(IV)	>1000	~0.05
[CpIr(bpy)(H ₂ O)] ²⁺	Ce(IV)	>500	~0.1
[CpIr(6,6'-dihydroxy-2,2'-bipyridine)(OH ₂)] ²⁺	NaIO ₄	>2000	~0.3

TON = moles of O₂ produced / moles of catalyst; TOF = moles of O₂ produced / (moles of catalyst · time).

Experimental Protocol: Iridium-Catalyzed Water Oxidation

The following is a general procedure for evaluating the activity of an iridium-based WOC using a chemical oxidant.

Materials:

- Iridium catalyst precursor

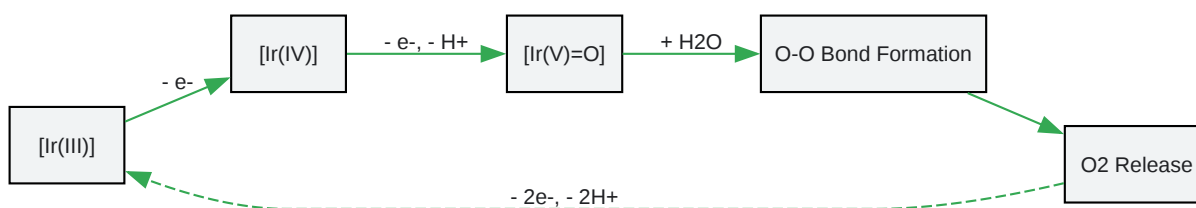
- Ceric ammonium nitrate (CAN) or sodium periodate (NaIO_4)
- Deionized water
- Reaction vessel equipped with an oxygen sensor or a pressure transducer

Procedure:

- A solution of the iridium catalyst precursor is prepared in deionized water.
- The reaction vessel is charged with a solution of the chemical oxidant (e.g., CAN) in water.
- The system is sealed and allowed to equilibrate.
- The catalyst solution is injected into the oxidant solution to initiate the reaction.
- The evolution of oxygen is monitored over time using the oxygen sensor or by measuring the pressure increase in the headspace of the reaction vessel.
- The TON and TOF are calculated from the amount of oxygen produced and the amount of catalyst used.

Mechanistic Pathways in Water Oxidation

The mechanism of iridium-catalyzed water oxidation is complex and can proceed through different pathways depending on the catalyst and reaction conditions. One proposed pathway involves the formation of high-valent iridium-oxo species.



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Caption: A simplified representation of a possible pathway for iridium-catalyzed water oxidation.

Conclusion

The historical development of iridium catalysis is a testament to the power of fundamental research in driving innovation in chemical synthesis. From the robust hydrogenation capabilities of Crabtree's catalyst to the exquisite selectivity of modern asymmetric transformations and the promise of artificial photosynthesis, iridium has consistently expanded the horizons of what is possible in the construction of complex molecules. The detailed experimental protocols and mechanistic insights provided in this guide are intended to serve as a valuable resource for researchers, scientists, and drug development professionals seeking to harness the remarkable potential of iridium catalysis in their own endeavors. As the field continues to evolve, the principles and foundational discoveries outlined herein will undoubtedly inspire the next generation of catalytic innovations.

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